

Cjoc42 Application Notes and Protocols for Cell Culture Experiments

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Compound of Interest

Compound Name: Cjoc42
Cat. No.: B10829403

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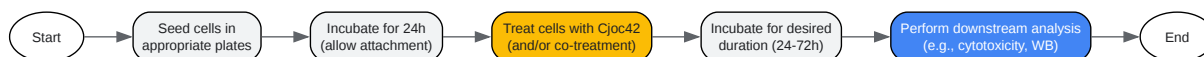
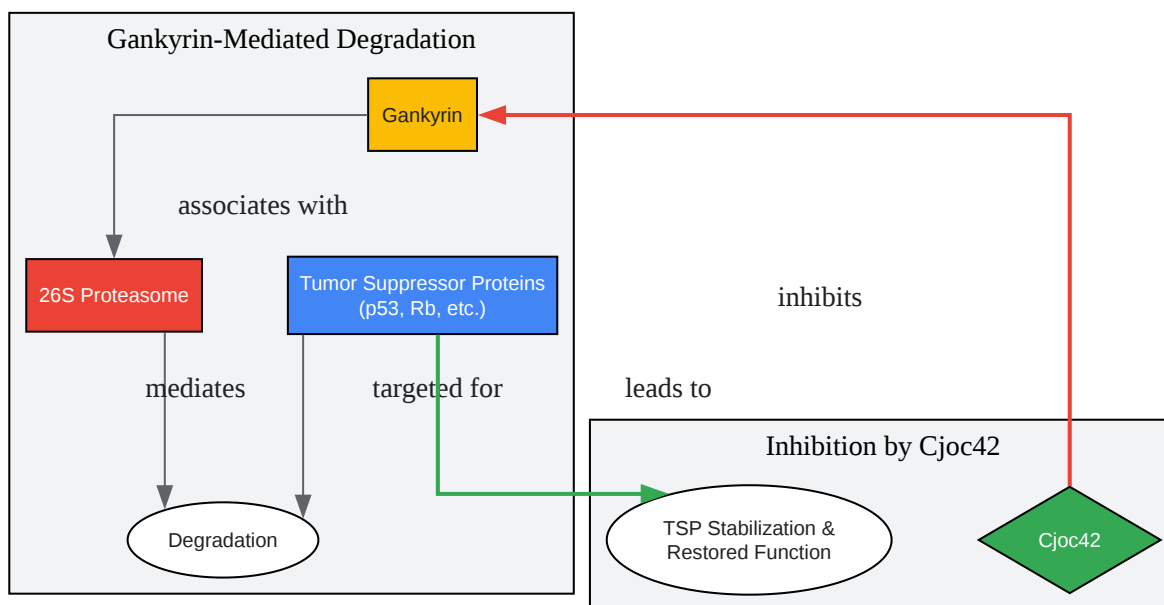
Introduction

Cjoc42 is a small molecule inhibitor of the oncoprotein gankyrin.[1][2][3] Gankyrin is overexpressed in various cancers and contributes to tumorigenesis by promoting the degradation of tumor suppressor proteins (TSPs), such as p53 and Retinoblastoma protein (Rb).[2] **Cjoc42** functions by binding to gankyrin, thereby inhibiting its activity and preventing the degradation of TSPs.[1][2] This leads to the restoration of TSP-dependent functions, including cell cycle arrest and apoptosis, and can enhance the sensitivity of cancer cells to chemotherapeutic agents.[4][5] These application notes provide detailed protocols for utilizing **Cjoc42** in cell culture experiments, including recommended dosages, experimental workflows, and data on its biological activity.

Mechanism of Action

Cjoc42 directly binds to the oncoprotein gankyrin, disrupting its interaction with proteins involved in the proteasomal degradation pathway.[2] This inhibition leads to the stabilization and accumulation of key tumor suppressor proteins.

Signaling Pathway Diagram



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Small Molecule Gankyrin Inhibition as a Therapeutic Strategy for Breast and Lung Cancer - PMC [pmc.ncbi.nlm.nih.gov]

- [3. researchgate.net \[researchgate.net\]](#)
- [4. Small Molecule Cjoc42 Improves Chemo-Sensitivity and Increases Levels of Tumor Suppressor Proteins in Hepatoblastoma Cells and in Mice by Inhibiting Oncogene Gankyrin - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. Small Molecule Cjoc42 Improves Chemo-Sensitivity and Increases Levels of Tumor Suppressor Proteins in Hepatoblastoma Cells and in Mice by Inhibiting Oncogene Gankyrin - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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